

Delmitide Technical Overview

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Compound Focus: Delmitide

CAS No.: 287096-87-1

Cat. No.: S525597

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Delmitide is a novel D-amino acid decapeptide with potent **anti-inflammatory properties** [1]. Its sequence is **2HN-r-nle-nle-nle-r-nle-nle-nle-g-y-CONH2** (where "r" is D-arginine and "nle" is norleucine) [2] [1]. It is also known as RDP58 [3].

- **Mechanism of Action:** **Delmitide** inhibits the production of key pro-inflammatory cytokines (**TNF- α** , **IFN- γ** , **IL-2**, and **IL-12**) by disrupting the formation of the **MyD88/IRAK/TRAF6** protein complex in the TLR signaling pathway [1]. This action occurs at a **post-transcriptional step**, without altering TNF mRNA levels, and also enhances **heme oxygenase-1** activity [1].
- **Primary Research Application:** It is a promising candidate for treating **inflammatory bowel diseases (IBD)**, such as ulcerative colitis and Crohn's disease, and shows potential in oncology to modulate the tumor microenvironment [2] [1].
- **Key Characteristics:**
 - **High Stability:** As a synthetic D-isomer peptide, it is less susceptible to proteolytic degradation [2] [1].
 - **Oral Activity:** Notably effective via oral administration, with little to no systemic absorption observed in animal models, suggesting a local gut action [1].
 - **Favorable Toxicity Profile:** Demonstrated to be well-tolerated in animal studies [1].

Troubleshooting Common Experimental Issues

Here are some common challenges and solutions to enhance **Delmitide's** efficacy in your experiments:

Issue	Possible Cause	Suggested Solution
Low in vivo efficacy (oral admin)	Degradation in GI tract; inadequate dosing	Use stable D-amino acid form; confirm animal dose at 2.5-10 mg/kg daily [1] [3].
Inconsistent cytokine inhibition	Improper pathway targeting; low peptide purity	Verify disruption of MyD88/IRAK/TRAF6 complex; source peptide with $\geq 95\%$ purity [2] [1].
Poor solubility	Peptide aggregation	Solubilize according to mfr. protocol (e.g., DMSO stock); dilute in buffer/saline [3].
Lack of expected synergy	Sub-optimal comb. therapy design	Explore combo with checkpoint inhibitors to modulate tumor microenvironment [2].

Experimental Protocols & Data

For your reference, here are quantitative data and standardized protocols from the literature.

In Vivo Dosing and Efficacy (Mouse Model) The following table summarizes effective dosing from a colitis model [3]:

Delmitide Acetate Dose	Effect on CPT-11-Induced Colitis
2.5 mg/kg daily	Marked mitigation of diarrhea and mucosal inflammation.
5 mg/kg daily	Significant reduction in mortality.
10 mg/kg daily	Inhibition of TNF- α , IFN- γ , and IL-12; improved tumor response.

In Vitro Formulation Calculator (from [3]) For a 20g mouse, 10 mg/kg dosage, and 100 μ L dosage volume:

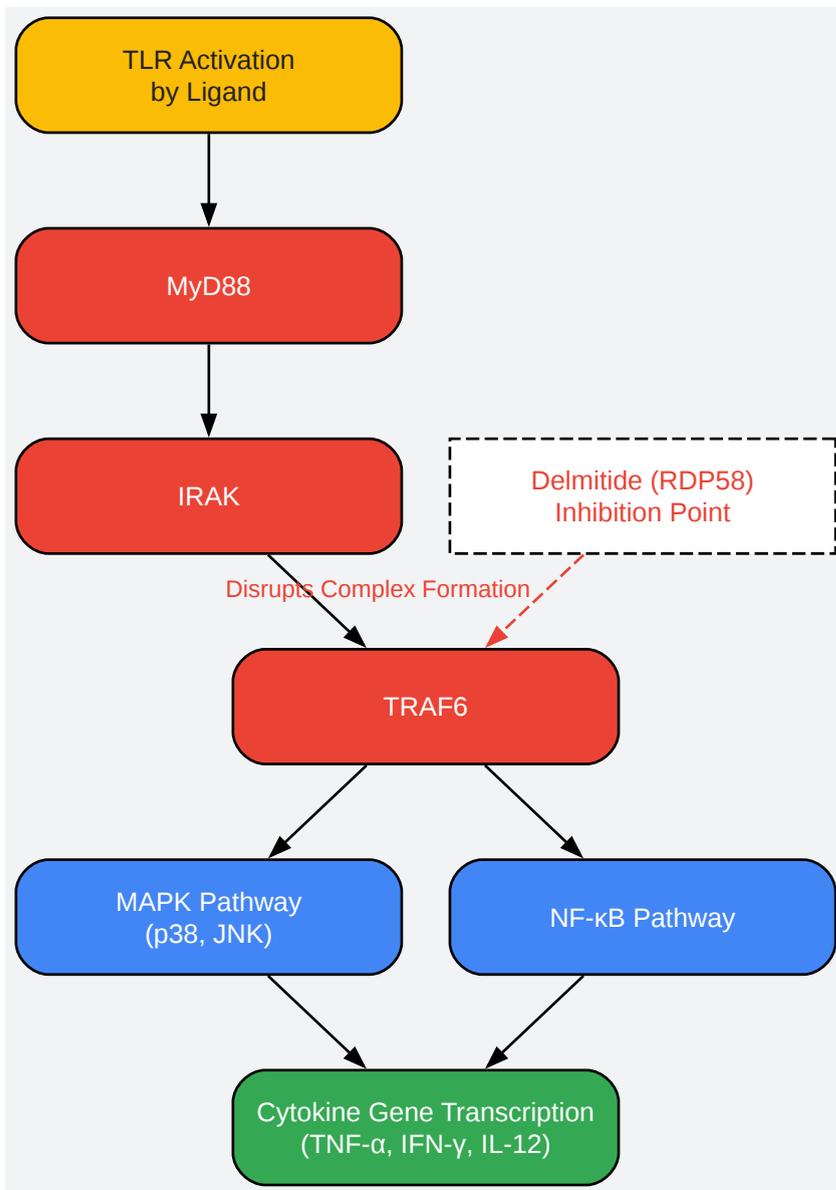
- Working Solution Concentration:** 2 mg/mL
- Mother Liquor Preparation:** Dissolve 2 mg of drug in 50 μ L DMSO (40 mg/mL concentration).
- In Vivo Formulation (Example):** 5% DMSO + 30% PEG300 + 5% Tween 80 + 60% Saline/PBS/ddH₂O.

Antimicrobial Susceptibility Testing (AST) for Peptides Standard AST methods for conventional antibiotics may not accurately reflect peptide efficacy [4]. For physiologically relevant results:

- Use **cation-adjusted Mueller-Hinton broth** [4].
- Consider testing efficacy in **biological matrices** (e.g., sputum, plasma, urine) to better predict clinical performance [4].
- Be aware that parameters like pH and salt concentration can significantly impact results [4].

Visualizing the Mechanism: The TLR Signaling Pathway and Delmitide's Action

This diagram illustrates the signaling pathway that **Delmitide** disrupts.



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Figure 1: **Delmitide** inhibits pro-inflammatory cytokine production by disrupting the MyD88/IRAK/TRAF6 complex formation, a key step in the TLR signaling pathway [1].

Key Considerations for Preclinical Development

- **IND Submission Path:** If your research progresses toward clinical trials, an **Investigational New Drug (IND)** application must be submitted to the FDA. This requires data demonstrating the product is reasonably safe for initial human use [5].

- **Antimicrobial Peptide (AMP) Context:** While **Delmitide** is primarily immunomodulatory, understanding the broader field of AMPs is valuable. AMPs are promising alternatives to conventional antibiotics due to their broad-spectrum activity and lower potential for resistance [4] [6]. Some AMPs, like Bacitracin, require Zinc (Zn^{2+}) for activity, and Zn(II) ions themselves can exhibit antimicrobial effects [7] [8].

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